

An In-depth Technical Guide to 2-Methoxyethyl Methacrylate (CAS: 6976-93-8)

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Compound of Interest

Compound Name: 2-Methoxyethyl methacrylate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methoxyethyl methacrylate (MEMA), identified by CAS number 6976-93-8, is a versatile methacrylate monomer that has garnered significant interest across various scientific and industrial domains.^[1] Its unique molecular architecture, featuring a flexible methoxyethyl side chain, imparts desirable properties to the polymers derived from it. This guide provides a comprehensive overview of MEMA, from its fundamental chemical and physical properties to its synthesis, polymerization behavior, and diverse applications, with a critical focus on its associated hazards and safety protocols.

Chemical Identity and Physicochemical Properties

MEMA is a colorless liquid with a molecular formula of $C_7H_{12}O_3$ and a molecular weight of 144.17 g/mol.^{[2][3]} It is also commonly referred to as ethylene glycol methyl ether methacrylate.^{[2][4]} The presence of both an ester and an ether group in its structure contributes to its utility in polymer synthesis.

Table 1: Physicochemical Properties of **2-Methoxyethyl Methacrylate**

Property	Value	Source(s)
CAS Number	6976-93-8	[2][4]
Molecular Formula	C ₇ H ₁₂ O ₃	[2][4]
Molecular Weight	144.17 g/mol	[2][4]
Appearance	Colorless transparent liquid	[5][6]
Density	0.993 g/mL at 25 °C	[4][7]
Boiling Point	65 °C at 12 mmHg	[4][7]
Refractive Index (n _{20/D})	1.431	[4][7]
Flash Point	65 °C (149 °F) - closed cup	[4]

Synthesis and Polymerization

Synthesis of 2-Methoxyethyl Methacrylate

A common industrial synthesis route for MEMA involves the transesterification of methyl methacrylate with 2-methoxyethanol (ethylene glycol methyl ether). This reaction is typically carried out in the presence of an organometallic catalyst, such as an organic tin or titanium compound. The process involves heating the reactants in a reactor equipped with a rectification tower to remove the methanol byproduct, driving the equilibrium towards the formation of MEMA. The final product is then purified by distillation to remove unreacted starting materials, the catalyst, and any polymerization inhibitors.[8]

Polymerization of MEMA

The primary utility of MEMA lies in its ability to undergo polymerization to form poly(**2-methoxyethyl methacrylate**) (PMEMA) and various copolymers. The polymerization is typically initiated by free radicals.

Caption: Free-radical polymerization of MEMA.

- Preparation: In a three-necked round-bottom flask equipped with a reflux condenser, nitrogen inlet, and magnetic stirrer, add the desired amount of **2-methoxyethyl methacrylate** and a suitable solvent (e.g., acetone).[9]

- **Initiator Addition:** Add a free-radical initiator, such as benzoyl peroxide (BPO) or 2,2'-azobisisobutyronitrile (AIBN), typically at a concentration of 0.5-1.0 wt% relative to the monomer.[9]
- **Nitrogen Purge:** Purge the reaction mixture with nitrogen for at least 30 minutes to remove dissolved oxygen, which can inhibit polymerization.[9]
- **Reaction:** Immerse the flask in a preheated oil bath at a temperature suitable for the chosen initiator (e.g., 60-70 °C for BPO).[9]
- **Polymerization:** Allow the reaction to proceed under a nitrogen atmosphere with continuous stirring for several hours. The progress of the polymerization can be monitored by observing the increase in viscosity of the reaction mixture.[9]
- **Termination and Precipitation:** Terminate the reaction by cooling the flask to room temperature. Precipitate the resulting polymer by pouring the viscous solution into a non-solvent, such as diethyl ether or methanol.[9]
- **Purification and Drying:** Collect the precipitated polymer by filtration and wash it with the non-solvent to remove any unreacted monomer and initiator. Dry the purified polymer under vacuum at a moderate temperature (e.g., 40-50 °C) until a constant weight is achieved.[9]

Beyond conventional free-radical polymerization, MEMA can also be polymerized using controlled radical polymerization techniques like Atom Transfer Radical Polymerization (ATRP) and Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization, which allow for precise control over the polymer's molecular weight and architecture.[5]

Applications in Research and Drug Development

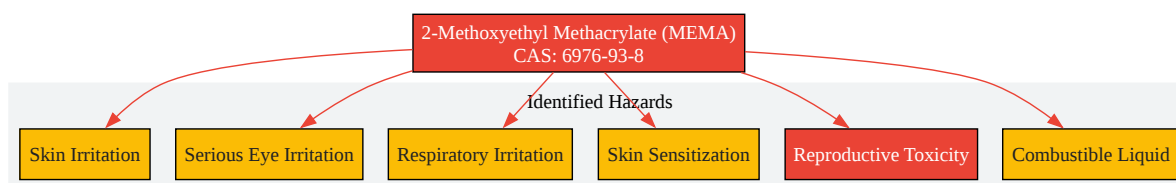
The unique properties of MEMA and its corresponding polymer, PMEMA, make them valuable in a range of applications:

- **Coatings and Adhesives:** MEMA is used as a comonomer to enhance the flexibility, adhesion, weatherability, and chemical resistance of coatings and adhesives.[6] It finds particular use in marine coatings.[6]

- **Biomaterials:** Polymers prepared from MEMA are often biocompatible.[7] PMEMA can form hydrogels, which are used in various biomedical applications.
- **"Smart" Polymers and Drug Delivery:** PMEMA exhibits thermoresponsive behavior, with a low critical solution temperature (LCST). This means that its solubility in water changes with temperature, a property that is exploited in the development of "smart" materials for controlled-release drug carriers and targeted drug delivery systems.
- **Tissue Engineering:** The thermosensitive nature of PMEMA-based coatings allows for temperature-controlled cell adhesion and detachment, which is beneficial for cell sheet engineering.
- **Corrosion Resistance:** Copolymers containing MEMA have been shown to improve the corrosion resistance of materials like magnesium alloys, which is relevant for biomedical implants.[1]

Hazards and Safety Information

A thorough understanding of the hazards associated with MEMA is crucial for its safe handling in a research or industrial setting.



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Caption: Summary of Hazards for MEMA.

Table 2: GHS Hazard Classifications for **2-Methoxyethyl Methacrylate**

Hazard Class	Hazard Statement	Source(s)
Skin Corrosion/Irritation	H315: Causes skin irritation	[2]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	[2]
Skin Sensitization	H317: May cause an allergic skin reaction	[2]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	[2]
Reproductive Toxicity	H360: May damage fertility or the unborn child	[4]
Flammable Liquids	Combustible liquid	[9]

Toxicological Profile

- **Acute Toxicity:** MEMA exhibits low acute toxicity. The oral LD50 in rats is greater than 2000 mg/kg bw, and the dermal LD50 in rats is also greater than 2000 mg/kg bw.
- **Irritation and Sensitization:** It is a known skin and eye irritant.[2] As with many methacrylates, MEMA has the potential to cause allergic contact dermatitis through skin sensitization.
- **Reproductive Toxicity:** The most significant hazard associated with MEMA is its potential for reproductive toxicity.[4] This is believed to be linked to its in vivo hydrolysis to methacrylic acid and 2-methoxyethanol (2-ME). 2-ME is a known reproductive toxicant in both males and females.[6] In males, exposure to 2-ME has been shown to cause testicular atrophy, a decline in sperm count, and reduced fertility in animal studies.[5] The mechanism is thought to involve the disruption of spermatogenesis, with a notable decrease in spermatocyte I cells. In females, exposure to 2-ME has been associated with an increased risk of spontaneous abortion and developmental abnormalities in offspring.[4]

Safe Handling and Storage

Given the hazards, strict safety protocols must be followed when working with MEMA.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[4]
- Ventilation: Handle MEMA in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[9]
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Keep away from heat, sparks, and open flames.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6] MEMA is often supplied with a polymerization inhibitor, such as hydroquinone monomethyl ether (MEHQ), to prevent spontaneous polymerization.[5] Ensure the inhibitor is still active, as polymerization can be exothermic and potentially violent, especially in bulk quantities.

Conclusion

2-Methoxyethyl methacrylate is a valuable monomer for the synthesis of advanced polymers with a wide array of applications, particularly in coatings, adhesives, and the biomedical field. Its ability to impart flexibility, adhesion, and "smart" thermoresponsive properties makes it a compound of significant interest to researchers and developers. However, the potential for skin, eye, and respiratory irritation, as well as the serious risk of reproductive toxicity, necessitates a thorough understanding of its hazards and the implementation of stringent safety measures. By adhering to proper handling and storage protocols, the benefits of this versatile chemical can be safely harnessed for scientific and technological advancement.

References

- TCI AMERICA. (2018). SAFETY DATA SHEET: **2-Methoxyethyl Methacrylate** (stabilized with MEHQ).
- Longchang Chemical. (2024). UV MEMA Monomer / **2-Methoxyethyl Methacrylate** CAS 6976-93-8.
- Australian Industrial Chemicals Introduction Scheme. (2023). **2-Methoxyethyl methacrylate** and 2-ethoxyethyl methacrylate - Draft evaluation statement. Retrieved from a publicly available government report.
- Google Patents. (n.d.). CN102850217B - The preparation method of methoxyethyl acrylate and methoxyethyl methacrylate.
- Kerton Chemicals. (n.d.). Methoxyethyl methacrylate (MEMA) CAS 6976-93-8 For Sale.
- Pfaltz & Bauer. (n.d.). SAFETY DATA SHEET.

- van der Ven. (n.d.). Safety data sheet.
- Teckrez LLC. (n.d.). **2-Methoxyethyl Methacrylate** CAS 6976-93-8.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 81466, **2-Methoxyethyl methacrylate**.
- ChemScene. (n.d.). Safety Data Sheet - **2-Methoxyethyl methacrylate**.
- Santa Cruz Biotechnology. (n.d.). 2-Ethoxyethyl methacrylate.
- TCI Chemicals. (n.d.). SAFETY DATA SHEET - **2-Methoxyethyl Methacrylate** (stabilized with MEHQ).
- Sancai Industry. (n.d.). CAS 6976-93-8 | **2-Methoxyethyl methacrylate**.
- Autech Industry. (n.d.). MEMA Monomer **2-Methoxyethyl Methacrylate** CAS 6976-93-8.

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Sources

1. Mechanism of 2-Methoxyethanol Development Toxicity - Randolph Sleet [grantome.com]
 2. Reproductive toxicity of 2-methoxyethanol applied dermally to occluded and nonoccluded sites in male rats - PubMed [pubmed.ncbi.nlm.nih.gov]
 3. Glycol Ethers 2-Methoxyethanol & 2-Ethoxyethanol (83-112) | NIOSH | CDC [cdc.gov]
 4. CN103304413A - Synthetic method of 2-hydroxyethyl methacrylate - Google Patents [patents.google.com]
 5. CN102850217B - The preparation method of methoxyethyl acrylate and methoxyethyl methacrylate - Google Patents [patents.google.com]
 6. 2-Hydroxyethyl methacrylate synthesis - chemicalbook [chemicalbook.com]
 7. taylorandfrancis.com [taylorandfrancis.com]
 8. Synthesis and characterization of acrylic acid-2-hydroxyethyl methacrylate IPN hydrogels - RSC Advances (RSC Publishing) [pubs.rsc.org]
 9. journal.uwks.ac.id [journal.uwks.ac.id]
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